Biological Activity of (2-Hydroxyacetyl)urea Derivatives: A Technical Guide

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Compound of Interest

Compound Name:	*(2-hydroxyacetyl)urea*
CAS No.:	*859736-82-6*
Cat. No.:	*B6148820*

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Executive Summary

(2-Hydroxyacetyl)urea (CAS: 859736-82-6), also known as the acyclic ureide of glycolic acid, represents a versatile pharmacophore in medicinal chemistry. Structurally, it serves as the open-chain precursor to hydantoin (glycolylurea) and shares significant electronic and steric homology with established anticonvulsants (e.g., phenacemide) and antimetabolites (e.g., hydroxyurea).

This guide analyzes the therapeutic utility of **(2-hydroxyacetyl)urea** derivatives, focusing on three primary domains:

- Neuropharmacology: Modulation of voltage-gated sodium channels (VGSCs) for anticonvulsant activity.
- Oncology: Ribonucleotide reductase inhibition and acylurea-based kinase targeting.
- Dermatology & Prodrug Design: Keratolytic synergy and solubility enhancement via the glycolyl moiety.

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Chemical Structure & Pharmacophore Analysis[1]

The core structure of **(2-hydroxyacetyl)urea** consists of a urea terminus conjugated to a hydroxyacetyl group. This arrangement creates a unique donor-acceptor-donor hydrogen bonding motif.

Structural Homology

The biological activity of this scaffold is best understood through its structural relationships:

- vs. Hydantoin: **(2-Hydroxyacetyl)urea** is the acyclic analog. Cyclization under acidic conditions yields hydantoin (imidazolidine-2,4-dione). The acyclic form often exhibits distinct solubility and receptor binding profiles compared to the rigid cyclic counterpart.
- vs. Phenacemide: Replacing the phenyl group of phenacemide (phenylacetylurea) with a hydroxyl group alters lipophilicity (

) while retaining the bioactive ureide (

) core.
- vs. Hydroxyurea: The terminal hydroxyl group mimics the hydroxamic acid moiety, suggesting potential for metal chelation (e.g., Fe^{3+} in ribonucleotide reductase).

Synthesis & Cyclization Dynamics

The synthesis typically involves the condensation of urea with glycolic acid derivatives. A critical challenge is controlling the cyclization to hydantoin.

Protocol 1: Synthesis of **(2-Hydroxyacetyl)urea** Derivatives

- Reagents: Urea (excess), Glycolic acid or Glycolyl chloride, Acid catalyst (

).
- Conditions: Controlled temperature (

) to prevent cyclization.
- Purification: Recrystallization from ethanol/water to remove cyclic byproducts.

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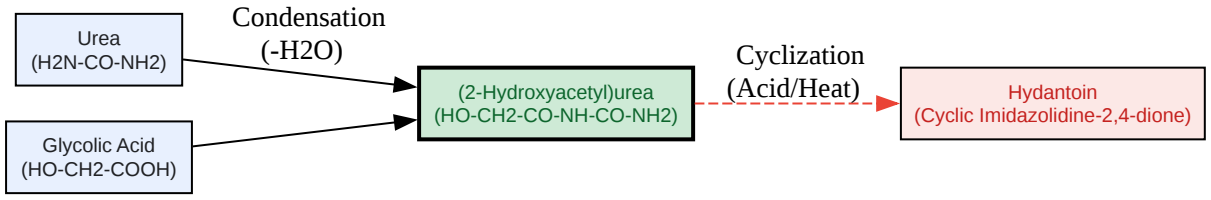

Figure 1: Synthesis and Cyclization Pathway of (2-Hydroxyacetyl)urea

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Neuropharmacology: Anticonvulsant Potential[2]

The acylurea class is historically significant in epilepsy treatment. Derivatives of **(2-hydroxyacetyl)urea** function as acyclic ureides, a class known to stabilize the inactive state of voltage-gated sodium channels (VGSCs), preventing repetitive neuronal firing.

Mechanism of Action

Unlike cyclic hydantoins (e.g., phenytoin), which bind to the inner pore of sodium channels, acyclic ureides often interact with the extracellular domain or allosteric sites. The 2-hydroxy substitution introduces a hydrogen bond donor that can interact with polar residues (e.g., Serine/Threonine) in the channel gating machinery.

Structure-Activity Relationship (SAR)

- N-Alkylation: Substitution at the terminal nitrogen (

) with hydrophobic groups (phenyl, benzyl) significantly increases blood-brain barrier (BBB) penetration and potency.

- O-Acylation: Esterification of the hydroxyl group (e.g., acetyl, benzoyl) creates prodrugs with improved lipophilicity, which are hydrolyzed in vivo to the active **(2-hydroxyacetyl)urea** species.

Table 1: Comparative Anticonvulsant Profiles of Ureide Derivatives

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Compound Class	Structure Core	Mechanism	Potency (MES Test)	Toxicity Profile
Phenacemide	Phenyl-acetyl-urea	Na^+ Channel Block	High	Hepatic toxicity
(2-Hydroxyacetyl)urea	HO-acetyl-urea	Na^+ Modulation	Moderate	Low (Metabolically labile)
Hydantoin	Cyclic glycolylurea	Na^+ Channel Block	High	Gingival hyperplasia
Caprolactam Derivatives	Cyclic amides	GABA modulation	Low-Moderate	Sedation

Oncology: Antimetabolite & Kinase Inhibition

Recent research into acylurea derivatives has expanded their utility into oncology. The **(2-hydroxyacetyl)urea** scaffold offers two distinct mechanisms:

Ribonucleotide Reductase (RNR) Inhibition

Similar to Hydroxyurea (HU), the hydroxyacetyl group can chelate the diferric tyrosyl radical center of the R2 subunit of RNR. This inhibits the conversion of ribonucleotides to deoxyribonucleotides (dNTPs), causing S-phase cell cycle arrest.

- Advantage: The urea tail provides a different binding geometry than HU, potentially overcoming resistance in HU-refractory cell lines.

Kinase Inhibition (EGFR/VEGFR)

N-substituted derivatives (e.g., N-(2-hydroxyacetyl)-N'-arylureas) mimic the binding mode of diarylurea kinase inhibitors (like Sorafenib). The hydroxyacetyl group acts as a "hinge binder," forming hydrogen bonds with the ATP-binding pocket of kinases such as EGFR.

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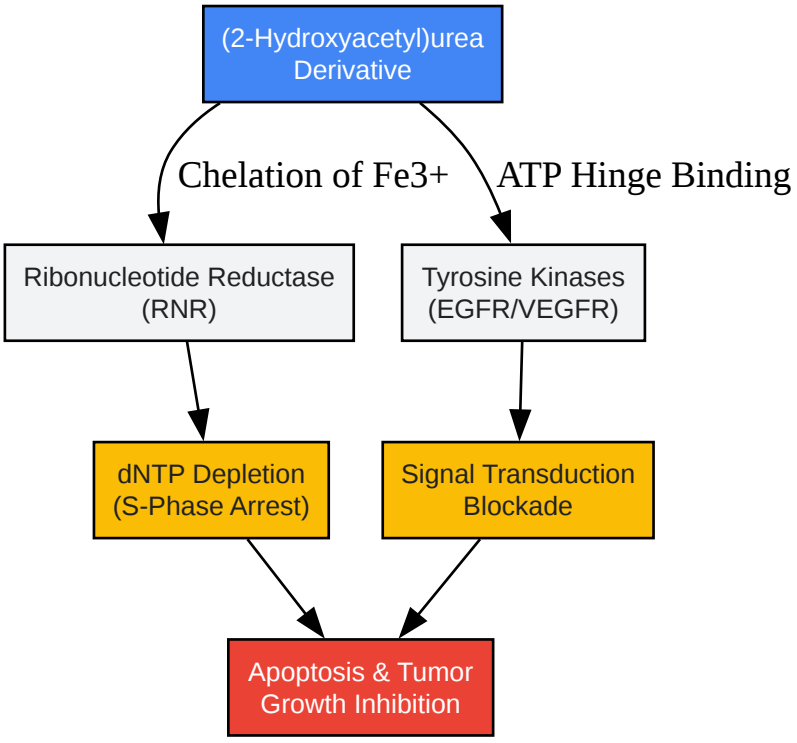

Figure 2: Dual Mechanism of Action in Oncology

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Experimental Protocols

In Vitro Cytotoxicity Assay (MTT Protocol)

To validate the anticancer activity of novel **(2-hydroxyacetyl)urea** derivatives:

- Cell Seeding: Plate MCF-7 or HeLa cells (

  cells/well) in 96-well plates.
- Treatment: Add test compounds (0.1–100

  M) dissolved in DMSO (final concentration <0.1%).
- Incubation: Incubate for 48–72 hours at 37°C, 5% CO_2.
- Detection: Add MTT reagent (5 mg/mL), incubate for 4 hours. Solubilize formazan crystals with DMSO.

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- Analysis: Measure absorbance at 570 nm. Calculate

  using non-linear regression.

Anticonvulsant Screening (MES Test)

- Subjects: Male Swiss albino mice (20–25 g).
- Administration: Intraperitoneal (i.p.) injection of the test compound (30–300 mg/kg).
- Stimulation: Apply electrical stimulus (50 mA, 60 Hz, 0.2 s) via auricular electrodes 30 min post-injection.
- Endpoint: Absence of hind limb tonic extension (HLTE) indicates protection.

References

- Sroor, F. M., et al. (2022). Anticancer and antimicrobial activities of new thiazolyl-urea derivatives: gene expression, DNA damage, DNA fragmentation and SAR studies. Medicinal Chemistry Research. Link
- Shinde, N. V., et al. (2026). Exploring hydantoin frameworks: synthetic approaches and therapeutic potential. Future Journal of Pharmaceutical Sciences. Link
- Matošević, A., & Bosak, A. (2020). Carbamate Group as Structural Motif in Drugs: A Review. Arhiv za higijenu rada i toksikologiju. Link
- Jagadish, P. C., et al. (2017). Ureas: Applications in Drug Design. Current Medicinal Chemistry. Link
- Vertex Pharmaceuticals. (2012). Discovery and structure-activity relationships of urea derivatives as potent and novel CCR3 antagonists. Bioorganic & Medicinal Chemistry Letters. Link
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